

Personal protective equipment for handling Fmoc-Glu(O-2-PhiPr)-OH

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Compound of Interest

Compound Name: Fmoc-Glu(O-2-PhiPr)-OH

Cat. No.: B7766499

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Essential Safety and Handling Guide for Fmoc-Glu(O-2-PhiPr)-OH

This guide provides crucial safety, handling, and disposal information for **Fmoc-Glu(O-2-PhiPr)-OH** (CAS No. 200616-39-3), a derivative of glutamic acid used in Fmoc solid-phase peptide synthesis (SPPS).^{[1][2]} Adherence to these protocols is essential for ensuring personal safety and maintaining experimental integrity in the laboratory.

Hazard Identification and Precautionary Measures

While specific hazard classification data for **Fmoc-Glu(O-2-PhiPr)-OH** is not consistently available, it should be handled as a potentially hazardous chemical.^[3] Safety Data Sheets for similar Fmoc-protected amino acids indicate they are not classified as hazardous substances; however, standard laboratory precautions for handling fine chemical powders should always be observed to minimize exposure.^[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact and inhalation. A risk assessment of specific laboratory procedures should be performed to determine if additional protection is necessary.^[5]

Protection Type	Equipment	Specification & Rationale
Eye & Face	Safety Goggles / Face Shield	ANSI Z87.1 approved goggles are required to protect against dust and splashes. A face shield is recommended for procedures with a significant splash hazard.[5]
Hand	Disposable Nitrile Gloves	Minimum requirement for incidental contact. Double gloving is recommended. Gloves must be changed immediately upon contamination.[4][5]
Body	Laboratory Coat	A standard, properly fitting lab coat is required to protect skin and clothing.[4][5]
Respiratory	Dust Mask / Respirator	An N95-rated dust mask or a respirator is recommended, especially when weighing or handling larger quantities of the powder, to prevent inhalation.[4][5]
General Attire	Long Pants & Closed-Toe Shoes	Standard minimum attire for any laboratory where chemical handling occurs.[5]

Operational Protocol: Handling and Use

This protocol outlines the standard procedure for safely handling **Fmoc-Glu(O-2-PhiPr)-OH** in its solid form and preparing it for use in peptide synthesis.

Step 1: Preparation

- Conduct all manipulations of the solid compound within a certified chemical fume hood to minimize inhalation risk.[\[6\]](#)
- Ensure the work area is clean and uncluttered.
- Don all required PPE as specified in the table above.

Step 2: Weighing and Aliquoting

- Handle the container carefully to avoid aerosolizing the fine powder.
- Use appropriate tools (e.g., spatula) to transfer the desired amount of the compound onto weighing paper or into a suitable container.
- Avoid creating dust during transfer.[\[4\]](#)[\[5\]](#)
- Close the primary container tightly immediately after use.

Step 3: Use in Solid-Phase Peptide Synthesis

- For use in SPPS, the weighed **Fmoc-Glu(O-2-PhiPr)-OH** is typically dissolved in an appropriate solvent, such as dimethylformamide (DMF).[\[7\]](#)[\[8\]](#)
- This solution is then used in the coupling step of the synthesis cycle after the N-terminal Fmoc group of the resin-bound peptide has been removed (typically with a 20% piperidine in DMF solution).[\[2\]](#)[\[8\]](#)

Storage and Stability

Proper storage is critical to maintain the chemical's integrity.

Parameter	Condition	Notes
Temperature	Long-term: -20°C.[9] Short-term: 15-25°C or 0°C are also cited.[1][3]	For long-term stability, especially for lyophilized powder, storage at -20°C in a freezer is recommended.[5][9] Always follow the supplier's specific instructions.
Container	Tightly sealed container.	Protects from moisture and atmospheric contaminants.[4]
Environment	Store in a dry, well-ventilated area away from heat or ignition sources.[4]	

Disposal Plan

All waste containing **Fmoc-Glu(O-2-PhiPr)-OH** must be treated as chemical waste and handled according to institutional and local environmental regulations.[5]

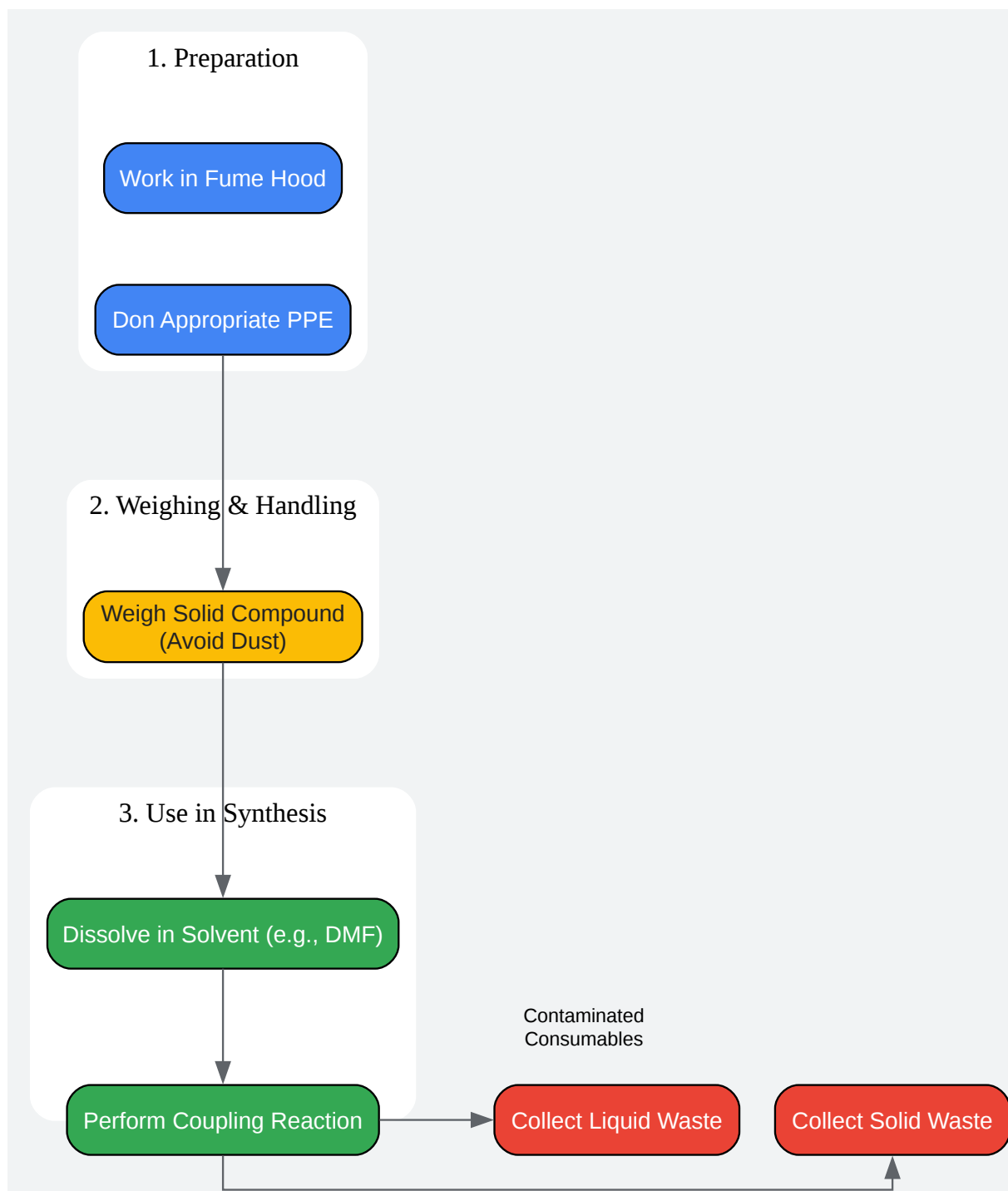
- Solid Waste: Carefully sweep up any spilled material, avoiding dust creation.[5] Place the sweepings and any contaminated consumables (e.g., weighing paper, gloves) into a clearly labeled, sealed bag or container for chemical waste disposal.[4][5]
- Liquid Waste: Unused solutions should be collected in a designated, labeled hazardous waste container. Do not pour chemical waste down the drain.
- Decontamination: Clean any contaminated surfaces with soap and plenty of water.

First Aid Measures

In the event of accidental exposure, follow these immediate first aid procedures.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If discomfort persists, seek medical attention. [4] [5]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation occurs, seek medical attention. [4] [5]
Eye Contact	Rinse eyes cautiously with plenty of water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, seek medical attention. [4] [5]
Ingestion	Rinse mouth thoroughly with water. Do not induce vomiting. Seek immediate medical attention. [4] [5]

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